

# CAS number and molecular formula for bismuth sulfate

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## Compound of Interest

Compound Name: *Bismuth sulfate*

Cat. No.: *B1584915*

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## Bismuth Sulfate: A Comprehensive Technical Overview

This guide provides an in-depth analysis of **bismuth sulfate**, a compound with significant applications in research and pharmaceutical development. It details the chemical and physical properties, outlines a common production method, and furnishes researchers, scientists, and drug development professionals with essential technical data.

### Core Properties of Bismuth Sulfate

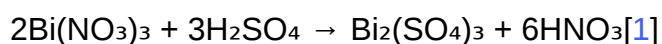
**Bismuth sulfate**, systematically named dibismuth trisulfate, is an inorganic compound with the chemical formula  $\text{Bi}_2(\text{SO}_4)_3$ .<sup>[1]</sup> It presents as a white, hygroscopic solid.<sup>[1][2]</sup> Key quantitative data for this compound are summarized in the table below.

Property	Value	References
CAS Number	7787-68-0	[1][2][3][4][5]
Molecular Formula	Bi <sub>2</sub> (SO <sub>4</sub> ) <sub>3</sub>	[1][2][5]
Molecular Weight	706.15 g/mol	[1][2][4]
Appearance	White crystalline powder/solid	[1][2]
Density	5.08 - 5.31 g/cm <sup>3</sup>	[1][2]
Melting Point	Decomposes at 405-465 °C	[1][2]
Solubility	Insoluble in water and alcohol; soluble in dilute hydrochloric acid	[2][6]

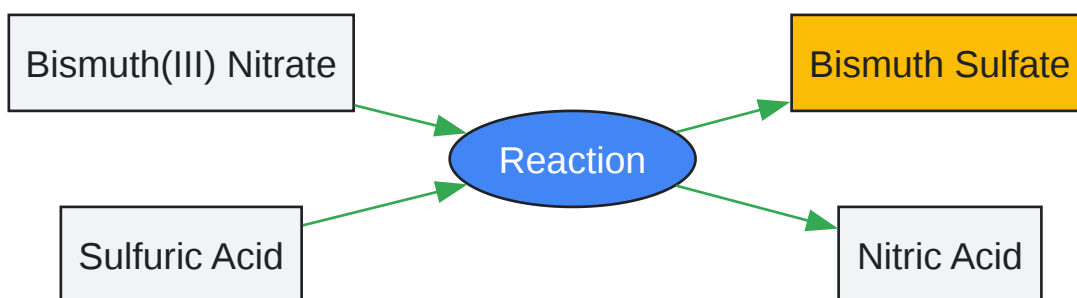
## Synthesis of Bismuth Sulfate

A prevalent method for the production of **bismuth sulfate** involves the reaction of bismuth(III) nitrate with sulfuric acid.[1] This chemical transformation is a straightforward and commonly cited experimental protocol for obtaining the compound.

The overall chemical equation for this synthesis is:



A visual representation of this production workflow is provided below.



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Production of **Bismuth Sulfate**

## Applications in Research and Development

**Bismuth sulfate** serves as a reagent in analytical chemistry, particularly for the determination of other metal sulfates.[2][6] In the pharmaceutical sector, bismuth compounds, including the sulfate, have been utilized in formulations for treating gastrointestinal issues such as heartburn, indigestion, and diarrhea.[2] Notably, bismuth subsalicylate, a related compound, is used in combination with other drugs to treat stomach ulcers caused by *Helicobacter pylori*. [2]

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## References

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